

An In-depth Technical Guide to RBT-9 (Stannic Protoporphyrin)

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Compound of Interest

Compound Name: RBT-9
CAS No.: 123307-75-5
Cat. No.: B15566492

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Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary

RBT-9, chemically known as stannic protoporphyrin (also Tin Protoporphyrin IX or SnPP), is an investigational drug developed by Renibus Therapeutics. It is a synthetic heme analogue classified as a potent enzyme inhibitor, anti-inflammatory agent, and broad-spectrum antiviral compound.[1][2][3] The core of its structure is a protoporphyrin IX molecule complexed with a tin (Sn^{4+}) ion.[4][5] **RBT-9's** primary mechanism of action is the competitive inhibition of heme oxygenase-1 (HO-1), the rate-limiting enzyme in the degradation of heme.[1][2][3][6] This activity underlies its therapeutic potential in various pathologies. The compound has been evaluated in a Phase 2 clinical trial for its potential to improve outcomes in high-risk patients with COVID-19 and has demonstrated protective effects on vital organs in preclinical studies.[1] This document provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and pharmacological effects of **RBT-9** based on publicly available data.

Chemical Identity and Physicochemical Properties

RBT-9 is the dichloride salt of a tin-protoporphyrin IX complex. The central tin ion is coordinated within the porphyrin ring structure.

Chemical Structure

The chemical structure of the active component of **RBT-9** is provided below.

- Systematic Name: Dihydrogen (OC-6-13)-dichloro[7,12-diethenyl-3,8,13,17-tetramethylporphyrin-2,18-dipropionato(4-)-N21,N22,N23,N24]stannate(2-)-[2][5]
- Synonyms: Stannic Protoporphyrin, Tin Protoporphyrin IX, Sn-protoporphyrin, SnPP IX, NSC-267099[1][2][6]
- Chemical Formula: $C_{34}H_{32}Cl_2N_4O_4Sn$ [5][6]
- SMILES: C=Cc1c(C)c2cc3C(=C(CCC(=O)[O-])c(cc4c(CCC(=O)[O-])c(C)c(cc5C(=C(C)c(cc1[nH]2)n5)C=C)[nH]4)n3)C.[Cl-].[Cl-].[Sn+4][5]

Physicochemical Data

Detailed experimental data on properties such as solubility, melting point, and pKa are not widely available in the public domain, which is common for a proprietary investigational compound. The available data is summarized in Table 1.

Property	Value	Source(s)
Molecular Weight	750.26 g/mol (Dichloride Salt)	[5][6]
Chemical Formula	$C_{34}H_{32}Cl_2N_4O_4Sn$	[5][6]
Appearance	Powder	[6]
Formal Charge	0	[4]

Table 1: Physicochemical Properties of **RBT-9** (Stannic Protoporphyrin Dichloride).

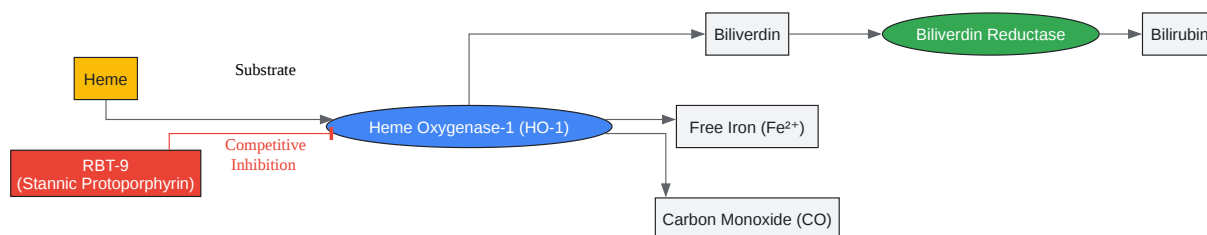
Mechanism of Action and Signaling Pathways

The pharmacological effects of **RBT-9** stem from its multifaceted mechanism of action, primarily centered on the modulation of the heme degradation pathway, which has significant downstream effects on inflammation, oxidative stress, and viral activity.

Primary Mechanism: Inhibition of Heme Oxygenase-1 (HO-1)

RBT-9 is a potent and competitive inhibitor of heme oxygenase (HO), the rate-limiting enzyme that catalyzes the degradation of heme into biliverdin, free iron, and carbon monoxide.[1][2][3] By blocking the active site of HO-1, **RBT-9** prevents the breakdown of heme, leading to its accumulation and subsequent excretion, primarily in the bile.[3] This inhibition of bilirubin production has been a primary focus of its historical development.[3]

Interestingly, while **RBT-9** potently inhibits HO-1 enzymatic activity, it has also been reported to markedly increase the cellular content of HO-1 protein, suggesting a dual control mechanism.[7] This may be a compensatory cellular response to the enzymatic blockade.



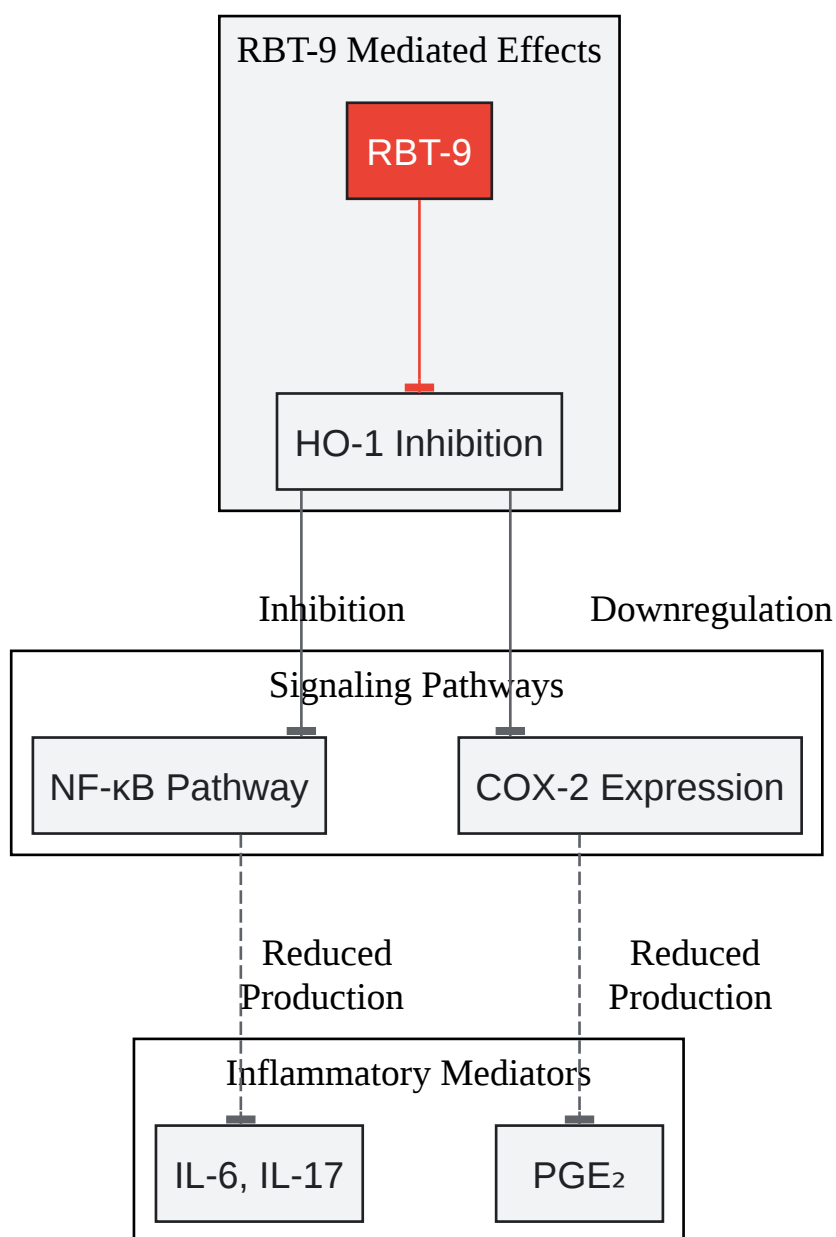
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Figure 1: **RBT-9** inhibits the Heme Oxygenase-1 (HO-1) enzyme.

Anti-Inflammatory Signaling

The anti-inflammatory properties of **RBT-9** and other porphyrin derivatives are linked to the modulation of key inflammatory signaling pathways. By altering the cellular environment

through HO-1 inhibition, **RBT-9** can reduce the expression of pro-inflammatory cytokines.[8] Studies in animal models show that administration of stannic protoporphyrin can significantly decrease levels of Interleukin-6 (IL-6), Prostaglandin E2 (PGE₂), and Interleukin-17 (IL-17).[8] The reduction in PGE₂ is associated with the downregulation of cyclooxygenase-2 (COX-2).[8] Furthermore, porphyrin compounds have been demonstrated to inhibit the pro-inflammatory NF-κB (Nuclear Factor kappa B) signaling pathway, a central regulator of the inflammatory response.[9]

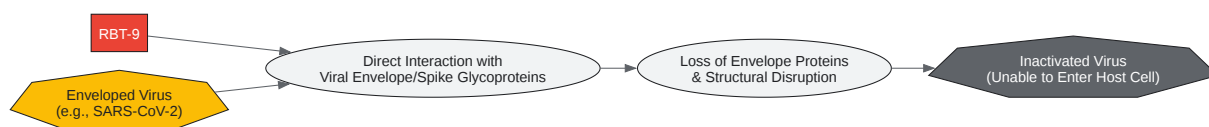


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Figure 2: Proposed anti-inflammatory mechanism of **RBT-9**.

Broad-Spectrum Antiviral Mechanism

RBT-9 has demonstrated potent antiviral activity against a wide range of enveloped viruses, including SARS-CoV-2, Dengue virus, Yellow Fever virus, and Zika virus.[1][2] The proposed mechanism is not through the inhibition of a specific host or viral enzyme involved in replication, but rather through direct inactivation of viral particles.[1][2] Stannic protoporphyrin targets the viral envelope, a common feature of these viruses. This interaction can lead to the loss of viral envelope proteins, disrupting the virus's morphology and its ability to adsorb to and enter host cells.



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Figure 3: Workflow of **RBT-9**'s direct antiviral action.

Experimental Data and Protocols

As **RBT-9** is an investigational compound under active development, detailed experimental protocols and comprehensive quantitative data sets from preclinical and clinical studies are largely proprietary to the manufacturer and are not available in the public domain.

Available Pharmacological Data

The following data has been reported in publicly accessible scientific literature.

Parameter	Value / Observation	Context	Source
In-vivo Dosage	12 mg/kg body weight/day (intraperitoneal)	Rat model of osteoarthritis	[8]
Clinical Trial	Investigated in a 42-patient, Phase 2, randomized, placebo-controlled trial in high-risk COVID-19 patients.	Human clinical trial	
FDA Status	Received FDA Fast Track designation in May 2020 for COVID-19.	Regulatory	[1]

Table 2: Publicly Available Pharmacological and Clinical Data for **RBT-9**.

Cited Experimental Methodologies (High-Level)

Detailed, step-by-step protocols for the synthesis of **RBT-9** or its use in assays are not publicly available. However, published studies describe the types of experiments conducted to elucidate its effects:

- **In Vitro Antiviral Assays:** Studies performed by the National Institute of Allergy and Infectious Diseases (NIAID) and Texas Biomedical Research Institute utilized in vitro assays to determine the ability of **RBT-9** to inhibit the replication of SARS-CoV-2.[1]
- **Animal Models of Inflammation:** The anti-inflammatory effects were studied in a rat model of osteoarthritis induced by anterior cruciate ligament transection. The effects of **RBT-9** on inflammatory mediators (IL-6, IL-17, PGE₂) were measured after 10 weeks of administration. [8]
- **Heme Oxygenase Inhibition Assays:** The mechanism of HO-1 inhibition was explored by examining its effect on bilirubin production in bile duct-cannulated rats, which allows for direct measurement of heme catabolism.[3]

Conclusion

RBT-9 (stannic protoporphyrin) is a promising investigational therapeutic with a unique, multi-modal mechanism of action. Its ability to potently inhibit heme oxygenase-1, modulate key anti-inflammatory signaling pathways, and exert direct, broad-spectrum antiviral activity makes it a compound of significant interest for a range of diseases. While comprehensive quantitative and protocol data remain proprietary, the available information provides a strong foundation for understanding its core chemical properties and pharmacological potential. Further data from ongoing and future clinical trials will be critical to fully defining its therapeutic profile and clinical utility.

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